

Application Notes and Protocols: Dioctyl Phenylphosphonate (DOPP) as a Plasticizer in PVC

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Compound of Interest

Compound Name: *Dioctyl phenylphosphonate*

Cat. No.: *B154929*

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Introduction

Dioctyl phenylphosphonate (DOPP) is an organophosphate compound utilized as a plasticizer in polyvinyl chloride (PVC) formulations. Distinct from traditional phthalate-based plasticizers, DOPP offers the dual functionality of imparting flexibility and enhancing flame retardancy in the polymer matrix. This attribute makes it a compelling additive in applications where both pliability and fire safety are critical. Its molecular structure, featuring a phenyl group and two octyl chains attached to a phosphonate core, contributes to its performance characteristics, including thermal stability and durability. These application notes provide an overview of the performance of phosphorus-containing plasticizers, exemplified by a representative compound, and detail the standard protocols for their evaluation in a PVC matrix.

Synthesis of Dioctyl Phenylphosphonate (DOPP)

A plausible synthetic route for **dioctyl phenylphosphonate** involves the esterification of phenylphosphonic dichloride with 1-octanol. The following is a generalized laboratory-scale protocol for this synthesis.

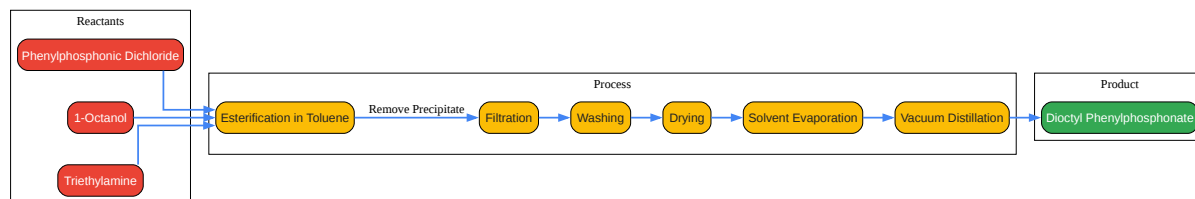
Materials:

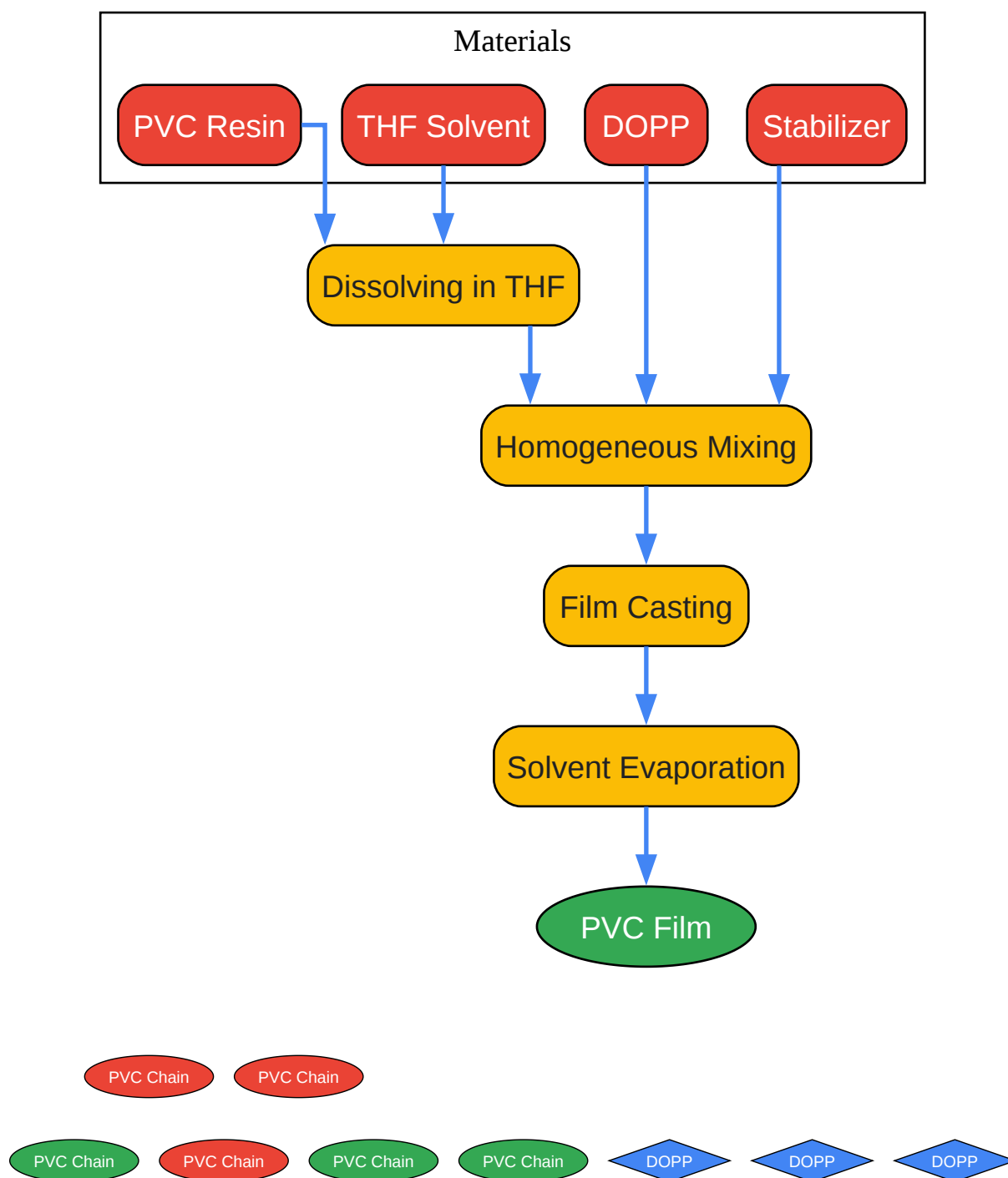
- Phenylphosphonic dichloride
- 1-Octanol
- Triethylamine (or other suitable HCl scavenger)
- Anhydrous toluene (or other suitable inert solvent)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and distillation

Protocol:

- To a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add phenylphosphonic dichloride and anhydrous toluene under a nitrogen atmosphere.
- In the dropping funnel, prepare a solution of 1-octanol and triethylamine in anhydrous toluene.
- Slowly add the 1-octanol/triethylamine solution to the stirred solution of phenylphosphonic dichloride at room temperature. An exothermic reaction will occur, and a precipitate of triethylamine hydrochloride will form.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours to ensure complete reaction.
- Cool the mixture to room temperature and filter to remove the triethylamine hydrochloride precipitate.
- Wash the filtrate with a 5% sodium bicarbonate solution, followed by distilled water.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.

- The crude product can be further purified by vacuum distillation to yield pure **dioctyl phenylphosphonate**.





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